

Step-by-step protocol for preparing Glycylglycine hydrochloride buffer.

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Compound of Interest

Compound Name: Glycylglycine hydrochloride

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Application Notes and Protocols

Topic: Step-by-Step Protocol for Preparing **Glycylglycine Hydrochloride** Buffer

Introduction

Glycylglycine, the dipeptide of glycine, is a versatile and low-toxicity buffer widely used in biological and biochemical research.^{[1][2][3][4]} It possesses two pKa values, making it an effective buffer in two distinct pH ranges: approximately 2.5 to 3.8 and 7.5 to 8.9.^{[1][4][5]} This document provides a detailed protocol for the preparation of a **Glycylglycine hydrochloride** buffer, which is particularly useful for applications requiring a pH in the acidic range, such as in enzymatic assays, chromatography, and protein solubilization.^{[1][3]}

Data Presentation

The following table summarizes the key quantitative data for the preparation of a 0.1 M **Glycylglycine hydrochloride** buffer.

Parameter	Value
Reagent	Glycylglycine
Molecular Formula	C ₄ H ₈ N ₂ O ₃
Molecular Weight	132.12 g/mol
pKa ₁ (at 25°C)	3.14
pKa ₂ (at 25°C)	8.17
Reagent	Hydrochloric Acid (HCl)
Concentration (Stock)	1 M
Buffer Characteristics	
Final Concentration	0.1 M
pH Range (Acidic)	2.5 - 3.8
Storage Conditions	2-8°C

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 0.1 M **Glycylglycine hydrochloride** buffer with a target pH within its acidic buffering range.

Materials:

- Glycylglycine (MW: 132.12 g/mol)
- 1 M Hydrochloric acid (HCl) solution
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Beaker

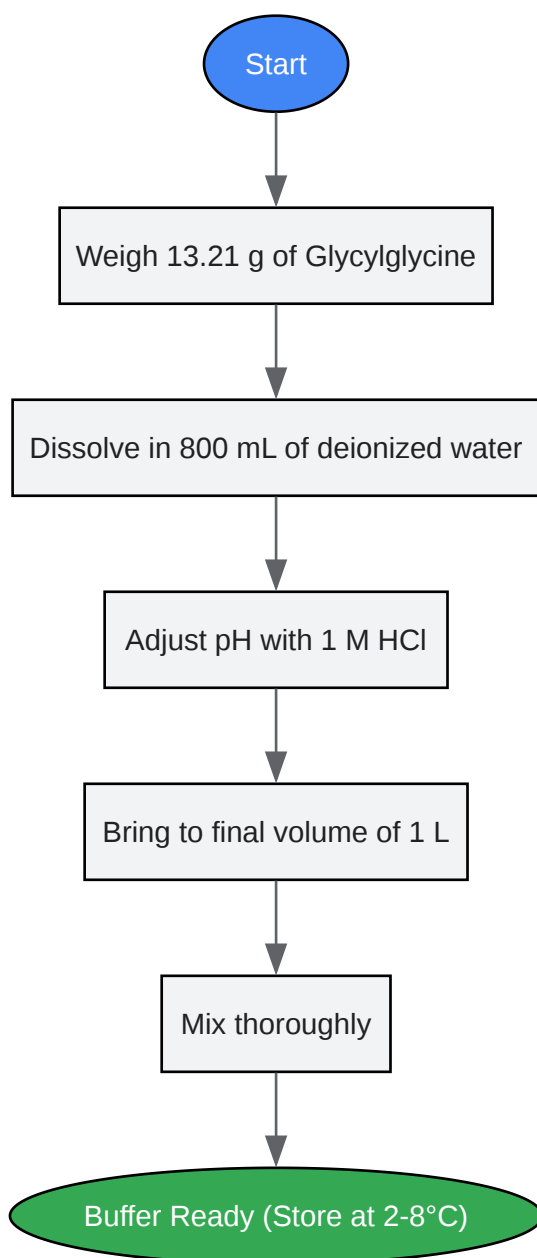
- Graduated cylinder
- Volumetric flask (e.g., 1 L)

Procedure:

- Calculate the required amount of Glycylglycine: To prepare 1 liter of a 0.1 M Glycylglycine solution, weigh out 13.21 grams of Glycylglycine ($0.1 \text{ mol/L} \times 132.12 \text{ g/mol} \times 1 \text{ L}$).
- Dissolve the Glycylglycine: Add the weighed Glycylglycine to a beaker containing approximately 800 mL of deionized water. Place the beaker on a magnetic stirrer and stir until the Glycylglycine is completely dissolved.
- Adjust the pH: While continuously monitoring with a calibrated pH meter, slowly add 1 M HCl to the Glycylglycine solution. Add the acid dropwise as the pH approaches the desired value (e.g., pH 3.0).
- Bring to final volume: Once the desired pH is reached, transfer the solution to a 1 L volumetric flask. Add deionized water to bring the final volume to the 1 L mark.
- Final pH check and storage: Invert the flask several times to ensure the solution is thoroughly mixed. Re-check the pH and make any final minor adjustments if necessary. The buffer is now ready for use. Store the buffer at 2-8°C.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the preparation of the **Glycylglycine hydrochloride** buffer.



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Workflow for **Glycylglycine Hydrochloride** Buffer Preparation.

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